analytical methods for 7-epi-Cephalomannine identification

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Compound of Interest

Compound Name:	*7-epi-Cephalomannine*
CAS No.:	*150547-36-7*
Cat. No.:	*B601410*

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Application Note & Protocol

Definitive Identification and Quantification of 7-epi-Cephalomannine: A Multi-Platform Analytical Approach

Abstract

7-epi-Cephalomannine, a critical process-related impurity and potential degradant of Paclitaxel, requires precise and reliable analytical methods for its identification and quantification to ensure drug safety and efficacy. This guide provides a comprehensive overview and detailed protocols for the characterization of **7-epi-Cephalomannine**, designated as Paclitaxel Impurity D by the European Pharmacopoeia (EP).[1][2] We present a multi-faceted approach leveraging High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. This document is intended for researchers, quality control analysts, and drug development professionals engaged in the analysis of taxane-based active pharmaceutical ingredients (APIs).

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Introduction: The Analytical Challenge of Taxane Epimers

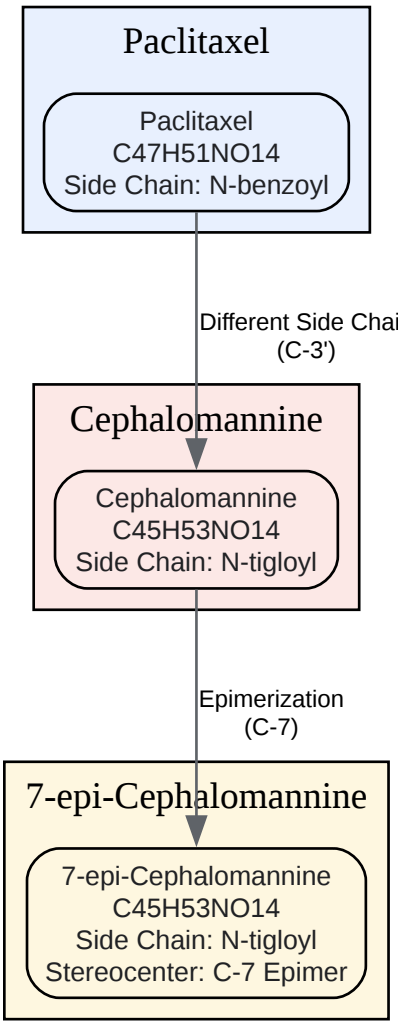
Paclitaxel, a cornerstone of chemotherapy, is a complex natural product whose purity profile is of paramount regulatory concern. Its manufacturing process, whether through semi-synthesis or extraction, can generate a host of structurally similar impurities. Among these, **7-epi-Cephalomannine** (CAS No. 150547-36-7) represents a significant analytical challenge.[3][4] It is an epimer of Cephalomannine, differing only in the stereochemistry at the C-7 position of the baccatin core. This subtle structural difference necessitates high-resolution analytical techniques to ensure baseline separation from the parent API and other related substances.

The control of such impurities is mandated by global regulatory bodies, as their presence can impact the drug product's stability, efficacy, and safety profile.[5] This guide provides the foundational methods to develop and validate a robust analytical control strategy for **7-epi-Cephalomannine**.

Structural Relationships

The structural similarity between Paclitaxel, Cephalomannine, and its C-7 epimer is the primary driver of the analytical complexity. The diagram below illustrates these relationships, highlighting the key structural differences that chromatographic and spectroscopic methods must resolve.

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Figure 1: Structural relationships between Paclitaxel and key impurities.

Part 1: High-Performance Liquid Chromatography (HPLC) for Quantification

Reverse-phase HPLC with UV detection is the workhorse for quantifying impurities in pharmaceutical manufacturing. The method's success hinges on achieving adequate resolution between all taxane species. The United States Pharmacopeia (USP) provides a foundational method for Paclitaxel related compounds which serves as an excellent starting point.[6]

Causality Behind Experimental Choices

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- Column Chemistry: A C18 stationary phase is the standard for taxane analysis due to its hydrophobic nature, which provides strong retention and selectivity for these complex, largely nonpolar molecules.

- Mobile Phase: An acetonitrile/water gradient is employed to balance retention and elution. Acetonitrile is a strong organic modifier that provides sharp peaks for taxanes. The gradient elution is crucial for resolving early-eluting polar impurities from the highly retained API and its closely related nonpolar impurities.

- Detection Wavelength: Taxanes exhibit a strong chromophore in the benzoyl group, with a maximum absorbance around 227 nm. This wavelength provides excellent sensitivity for both Paclitaxel and its related impurities, including **7-epi-Cephalomannine**.[7]

- Column Temperature: Maintaining a constant, elevated column temperature (e.g., 30°C) is critical for ensuring reproducible retention times and improving peak shape by reducing mobile phase viscosity.[6]

Protocol 1: Stability-Indicating HPLC-UV Method

This protocol is designed to be stability-indicating, a requirement under ICH guidelines to ensure that any degradation products formed during stability studies can be detected.[8]

Step 1: Sample and Standard Preparation

- Standard Solution: Prepare a stock solution of **7-epi-Cephalomannine** reference standard in acetonitrile at a concentration of 0.5 mg/mL. Further dilute with the mobile phase diluent (Acetonitrile:Water 50:50) to a final concentration of approximately 5 µg/mL.

- Test Solution (API): Accurately weigh and dissolve the Paclitaxel API in the diluent to achieve a final concentration of 1.0 mg/mL.

- System Suitability Solution (SSS): Prepare a solution containing Paclitaxel (1.0 mg/mL), Cephalomannine (5 µg/mL), and **7-epi-Cephalomannine** (5 µg/mL) in the diluent. This is crucial to verify the resolution between the critical peak pairs.

Step 2: Chromatographic Conditions

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Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm particle size (e.g., Dikma Diamonsil C18)[7]
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient Program	0-35 min, 65% A; 35-60 min, 65% to 20% A; 60-70 min, 20% to 65% A; 70-80 min, 65% A (for re-equilibration)
Flow Rate	1.0 mL/min[7]
Column Temperature	30 °C[6]
Detection	UV at 227 nm[6][7]
Injection Volume	20 µL

Step 3: System Suitability Test (SST)

- Inject the diluent (blank) to ensure no interfering peaks are present.
- Perform five replicate injections of the SSS.
- Acceptance Criteria:
  - The resolution between Cephalomannine and **7-epi-Cephalomannine** must be ≥ 1.5.
  - The relative standard deviation (RSD) for the peak area of **7-epi-Cephalomannine** must be ≤ 2.0%.
  - The tailing factor for the Paclitaxel peak should be ≤ 2.0.

Step 4: Data Analysis

- Inject the Standard and Test solutions.

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- Identify the **7-epi-Cephalomannine** peak in the Test solution chromatogram by comparing its retention time with that of the reference standard.
- Calculate the percentage of **7-epi-Cephalomannine** in the API using the external standard method.

Forced Degradation Protocol

To validate the stability-indicating nature of the HPLC method, forced degradation studies must be performed as per ICH Q1A(R2).[8] The goal is to achieve 5-20% degradation of the API.

- Acid Hydrolysis: Reflux 10 mg of API in 10 mL of 0.1 N HCl at 80°C for 24 hours.[9]
- Base Hydrolysis: Reflux 10 mg of API in 10 mL of 0.1 N NaOH at room temperature for 8 hours.
- Oxidative Degradation: Treat 10 mg of API with 10 mL of 3% H_2O_2 at room temperature for 24 hours.[9][10]
- Thermal Degradation: Expose solid API to 65°C for 48 hours.[11]
- Photolytic Degradation: Expose the API solution to UV light (254 nm) and visible light for a defined period.

After exposure, neutralize the acidic and basic samples, dilute to the target concentration, and analyze using the HPLC method. The peak purity of Paclitaxel should be assessed using a photodiode array (PDA) detector to ensure no co-eluting degradants.

Part 2: LC-MS for Unambiguous Identification

While HPLC-UV is excellent for quantification, Liquid Chromatography-Mass Spectrometry (LC-MS) provides definitive structural confirmation.[12] It is particularly valuable for identifying unknown impurities and confirming the identity of known ones, especially in complex matrices or during early development when reference standards may be scarce.[13]

Protocol 2: LC-MS/MS Identification

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This protocol uses Electrospray Ionization (ESI) in positive mode, which is highly effective for protonating taxane molecules.

Step 1: LC Conditions

- Utilize the same HPLC method as described in Protocol 1, or a faster UHPLC method if available. The flow can be split before entering the MS source if necessary.

Step 2: Mass Spectrometry Conditions

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Gas	Nitrogen, 800 L/hr
Desolvation Temp.	350 °C
Scan Mode	Full Scan (m/z 100-1000) for initial identification; Product Ion Scan for MS/MS fragmentation.
Collision Energy	Ramped (e.g., 20-40 eV) for fragmentation of the precursor ion.

Step 3: Data Interpretation

- Confirm Molecular Weight: **7-epi-Cephalomannine** has a molecular weight of 831.9 g/mol . [1] In the full scan mass spectrum, look for the protonated molecule $[M+H]^+$ at m/z 832.9 and potentially the sodium adduct $[M+Na]^+$ at m/z 854.9.

- Fragmentation Analysis (MS/MS): Select the precursor ion (m/z 832.9) for collision-induced dissociation (CID). The fragmentation pattern will be characteristic of the taxane core and the side chains. Compare the resulting product ion spectrum to that of a reference standard or to literature data for Cephalomannine isomers to confirm identity.[13]

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Part 3: NMR Spectroscopy for Definitive Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for absolute structure determination.[14] It can unambiguously differentiate between isomers like Cephalomannine and **7-epi-Cephalomannine** by analyzing the precise chemical environment of each proton and carbon atom.[15]

Protocol 3: NMR Characterization

Step 1: Sample Preparation

- Isolate a sufficient quantity (typically >5 mg) of the impurity using preparative HPLC.
- Ensure the sample is free of residual solvents by drying under high vacuum.
- Dissolve the sample in a deuterated solvent (e.g., $CDCl_3$ or Acetone-d_6).

Step 2: NMR Experiments

- 1D Spectra: Acquire ^{1}H and ^{13}C NMR spectra.
- 2D Spectra: Perform key 2D NMR experiments for full assignment:
  - COSY (Correlation Spectroscopy): To identify ^{1}H-^{1}H spin-spin couplings.
  - HSQC/HMQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^{1}H and ^{13}C atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) ^{1}H-^{13}C correlations, which is crucial for piecing together the molecular structure.

Step 3: Data Analysis

- The key to differentiating the C-7 epimers lies in the chemical shifts and coupling constants of protons near the C-7 stereocenter, particularly H-7. Compare the acquired spectra with published data for taxol, 7-epi-taxol, and cephalomannine to confirm the epimeric

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configuration.[14][15] Differences in the spatial arrangement of the C-7 hydroxyl group will lead to distinct changes in the NMR spectrum.

Method Validation Summary

Any analytical method used for quality control must be validated according to ICH Q2(R2) guidelines to ensure it is fit for purpose.[16] The validation demonstrates that the method is reliable, reproducible, and accurate for the intended analysis.[17][18]

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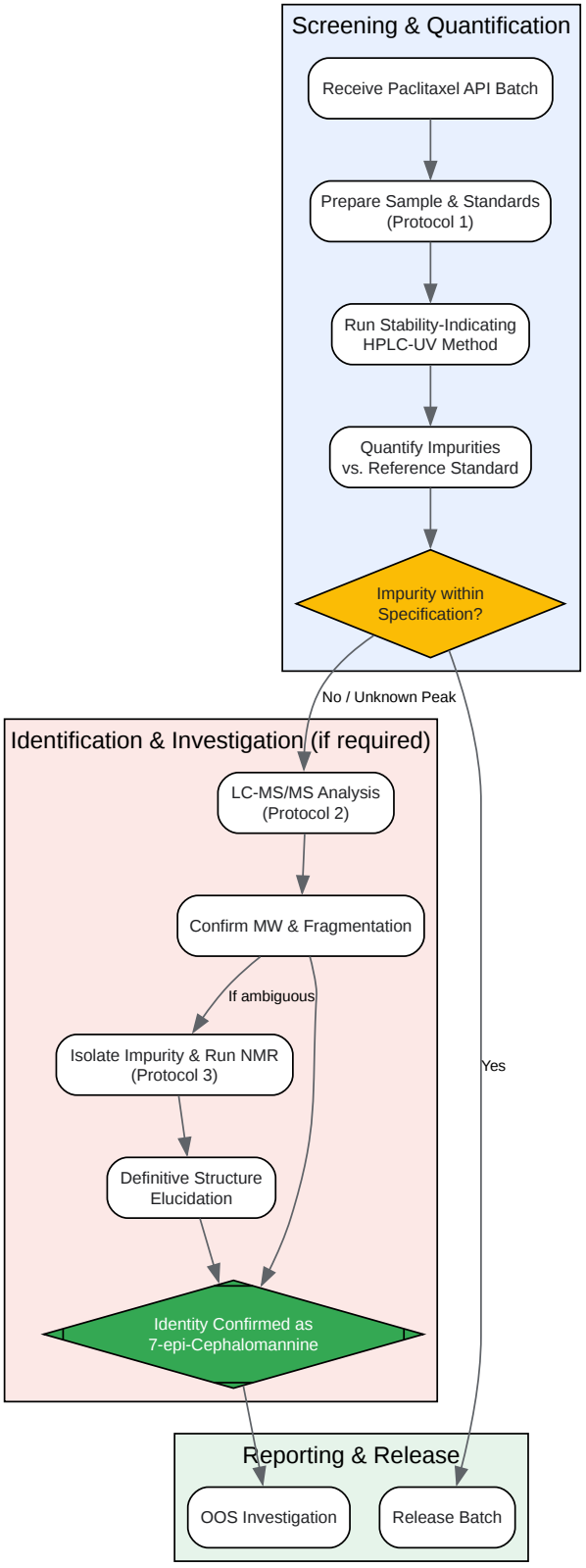
Parameter	Purpose	Typical Acceptance Criteria (for Impurity Quantification)
Specificity	To ensure the method can assess the analyte unequivocally in the presence of other components.	Peak purity index > 0.999 (PDA). Resolution between adjacent peaks > 1.5. No interference at the analyte's RT from blank/placebo.
Linearity	To demonstrate a proportional relationship between concentration and analytical response.	Correlation coefficient (r^2) ≥ 0.995 over the specified range. [19]
Range	The interval over which the method is precise, accurate, and linear.	From the reporting limit to 120% of the specification limit.
Accuracy (Recovery)	The closeness of test results to the true value.	80-120% recovery of the impurity spiked into the sample matrix at multiple levels.
Precision (Repeatability & Intermediate)	The degree of scatter between a series of measurements.	RSD ≤ 5.0% at the specification limit.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio ≥ 10. Precision (RSD) at this concentration should meet requirements.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantified.	Signal-to-Noise ratio ≥ 3.
Robustness	The capacity of the method to remain unaffected by small, deliberate variations in method parameters.	System suitability criteria are met despite minor changes (e.g., pH ±0.2, column temp ±5°C).

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Overall Analytical Workflow

The following diagram outlines a comprehensive workflow for the identification and control of **7-epi-Cephalomannine** in a regulated environment.

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Figure 2: Comprehensive workflow for impurity analysis.

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Conclusion

The effective identification and quantification of **7-epi-Cephalomannine** require a combination of high-resolution chromatography for separation and quantification, mass spectrometry for unambiguous confirmation, and NMR for definitive structural elucidation. The protocols outlined in this guide provide a robust framework for establishing a comprehensive analytical control strategy. Proper method validation in accordance with ICH guidelines is essential to ensure that these methods are suitable for their intended purpose in a regulated pharmaceutical environment.

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